

H-Glu(OEt)-OEt.HCl chemical structure and properties

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Compound of Interest

Compound Name: **H-Glu(OEt)-OEt.HCl**

Cat. No.: **B555041**

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An In-depth Technical Guide to H-Glu(OEt)-OEt.HCl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **H-Glu(OEt)-OEt.HCl**, also known as Diethyl L-glutamate hydrochloride. It is a derivative of L-glutamic acid, a non-essential amino acid, and serves as a crucial building block in various scientific and industrial applications.[\[1\]](#) This document details its chemical structure, physicochemical properties, synthesis protocols, and key applications, offering valuable insights for professionals in research and development.

Chemical Structure and Identification

H-Glu(OEt)-OEt.HCl is the hydrochloride salt of the diethyl ester of L-glutamic acid. The structure features two ethoxy groups esterified to the alpha- and gamma-carboxyl groups of the glutamic acid backbone, with a protonated amino group.

- IUPAC Name: diethyl (2S)-2-aminopentanedioate;hydrochloride[\[2\]](#)
- Canonical SMILES: CCOC(=O)CC--INVALID-LINK--N.CI[\[2\]](#)[\[3\]](#)
- CAS Number: 1118-89-4[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Caption: Chemical structure of **H-Glu(OEt)-OEt.HCl**.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **H-Glu(OEt)-OEt.HCl**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ ClNO ₄	[1][4]
Molecular Weight	239.7 g/mol	[3][6]
Appearance	White to off-white crystalline powder	[6][8][9]
Melting Point	108-110 °C	[1][4][7]
Boiling Point	262 °C at 760 mmHg	[4]
Density	1.08 g/cm ³	[4]
Solubility	Soluble in water	[1]
Optical Rotation	[α] ¹⁸ _D +22°, c = 1 in H ₂ O	[1]
Storage Conditions	-20°C or 0-8°C, inert atmosphere	[1][3][4][6]

Experimental Protocols

Synthesis of H-Glu(OEt)-OEt.HCl

A common method for the synthesis of **H-Glu(OEt)-OEt.HCl** involves the esterification of L-glutamic acid with ethanol. A detailed protocol based on literature is as follows:

Materials:

- L-glutamic acid
- Ethanol
- Triphosgene

- Methyl tert-butyl ether
- Nitrogen gas

Procedure:

- The reaction system is cooled.
- Upon completion of the reaction, the system is cooled to 20-25°C.[7]
- Hydrogen chloride gas generated during the reaction is removed by purging the system with nitrogen gas for 30 minutes.[7]
- Excess triphosgene and ethanol are removed by distillation.[7]
- To the resulting residue, 100 mL of methyl tert-butyl ether is added for pulping.[7]
- The solid product is collected by filtration and dried.[7]
- The final product is a white solid, L-glutamic acid diethyl ester hydrochloride, with a purity of approximately 99.7% and a yield of around 98.0%. [7]

Applications in Research and Development

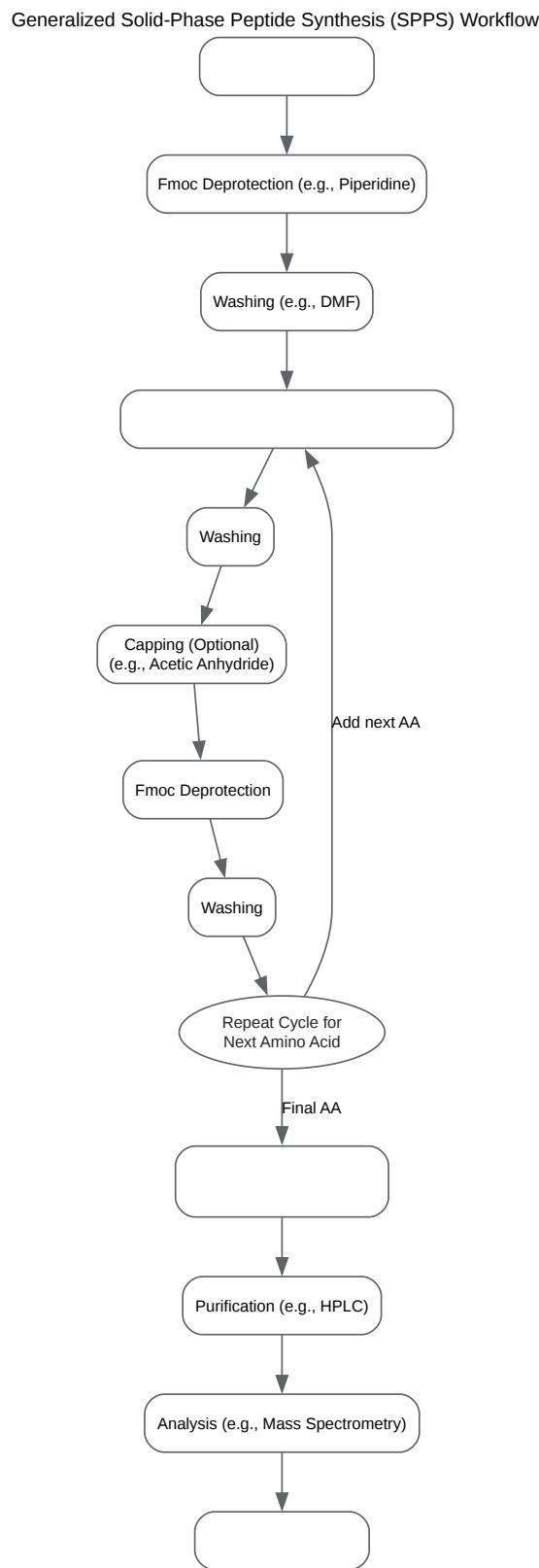
H-Glu(OEt)-OEt.HCl is a versatile compound with a broad range of applications across various industries.

- Peptide Synthesis: It serves as a fundamental building block in solid-phase peptide synthesis (SPPS), enabling the incorporation of glutamic acid residues into peptide chains.[1][6] Its protected carboxyl groups prevent unwanted side reactions during peptide coupling.
- Pharmaceutical Development: This compound is a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.[6] It is also used in research to study metabolic pathways and neurotransmitter functions.[6]
- Food Industry: It is utilized as a flavor enhancer in food formulations.[6]

- Cosmetics: Due to its moisturizing properties, it is a valuable ingredient in skincare products to enhance hydration.[6]
- Agriculture: It is explored as a growth stimulant in fertilizers to promote healthier plant growth.[6]
- Biochemical Research: Researchers use it for the papain-catalyzed polymerization of L-glutamic acid diethyl ester to form poly(gamma-ethyl-alpha-L-glutamic acid).

Workflow and Methodologies

The primary application for **H-Glu(OEt)-OEt.HCl** in a research context is in peptide synthesis. The following diagram illustrates a generalized workflow for Solid-Phase Peptide Synthesis (SPPS) where this amino acid derivative would be utilized.



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Caption: Workflow of Solid-Phase Peptide Synthesis.

Safety and Handling

H-Glu(OEt)-OEt.HCl is intended for research use only and should not be used for diagnostic or medical purposes.^[3] Standard laboratory safety protocols should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, lab coats, and safety glasses. For detailed safety information, refer to the Material Safety Data Sheet (MSDS). The acute toxicity (LD50) in mice via intraperitoneal injection is greater than 2 g/kg.^{[1][4]}

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